High-resolution mass spectrometry analysis of pentadecanamide

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Compound of Interest	
Compound Name:	*Pentadecanamide*
CAS No.:	*3843-51-4*
Cat. No.:	*B3133246*

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Application Note: High-Resolution Mass Spectrometry Analysis of **Pentadecanamide**

Abstract

Pentadecanamide (C15:0 amide) is a primary fatty acid amide (PFAM) and a bioactive lipid signaling molecule. Emerging research links odd-chain fatty acid derivatives to metabolic health, specifically through the activation of AMPK and modulation of the endocannabinoid system. However, the analysis of **pentadecanamide** is complicated by its low endogenous abundance (nanomolar range) and potential isobaric interference from other lipid species. This guide details a robust LC-MS/MS protocol utilizing Electrospray Ionization (ESI+) and High-Resolution Mass Spectrometry (HRMS) for the sensitive quantification of **pentadecanamide** in plasma and tissue.

Introduction & Biological Context

Primary fatty acid amides (PFAMs) are endogenous signaling lipids that act on receptors such as CB1, CB2, and TRPV1. While much attention has been given to oleamide (sleep induction) and anandamide, **pentadecanamide** represents a specific subclass derived from

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pentadecanoic acid (C15:0), an essential fatty acid associated with lower risks of type 2 diabetes and cardiovascular disease.

Analytical Challenges:

- Lipophilicity: High LogP (~5.8) requires strong organic solvents for extraction and elution.
- Isobaric Interference: Must be resolved from chain-length isomers and other nitrogen-containing lipids.
- Ionization: As a neutral lipid, it requires specific mobile phase modifiers to promote protonation

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Experimental Design Strategy

Internal Standard Selection

- Gold Standard: **Pentadecanamide**-d3 (custom synthesis).
- Practical Alternative: Palmitamide-d3 or Heptadecanamide (C17:0 amide).
- Rationale: The internal standard must mimic the extraction efficiency and ionization suppression of the analyte without naturally occurring in the sample.

Chromatography (LC)

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus C18 or Waters ACQUITY BEH C18).
- Reasoning: A C18 stationary phase provides the necessary hydrophobic interaction to retain the C15 alkyl chain, separating it from more polar matrix components.

Mass Spectrometry (MS)

- Ionization: ESI Positive Mode. Primary amides protonate readily on the nitrogen atom.
- Analyzer: Q-TOF or Orbitrap (for HRMS) or Triple Quadrupole (for MRM quantification).

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Materials & Methods (Protocol)

Reagents

- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Water, Isopropanol (IPA).
- Modifiers: Formic Acid (FA), Ammonium Formate.
- Standards: **Pentadecanamide** (CAS: 1002-84-2, Note: Ensure distinction from the acid form).

Sample Preparation: Liquid-Liquid Extraction (LLE)

This protocol is optimized for plasma. For tissue, homogenize 50mg tissue in 500µL PBS first.

- Aliquot: Transfer 100 µL of plasma into a 1.5 mL glass centrifuge tube.
- Spike: Add 10 µL of Internal Standard (1 µM in MeOH). Vortex for 10 sec.
- Precipitate: Add 300 µL of ice-cold Acetonitrile/Methanol (1:1 v/v).
- Extract: Vortex vigorously for 30 seconds to disrupt protein binding.
- Phase Separation: Add 600 µL of MTBE (Methyl tert-butyl ether). Vortex for 10 min at 4°C.
- Centrifuge: Spin at 10,000 x g for 10 min at 4°C.
- Transfer: Collect the upper organic layer (MTBE) into a fresh glass vial.
- Dry: Evaporate solvent under a gentle stream of Nitrogen at 35°C.
- Reconstitute: Dissolve residue in 100 µL of Initial Mobile Phase (50% ACN / 50% Water).

LC-MS/MS Conditions

Liquid Chromatography:

- Flow Rate: 0.4 mL/min
- Column Temp: 40°C

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- Injection Vol: 5 µL
- Mobile Phase A: Water + 0.1% Formic Acid + 5mM Ammonium Formate
- Mobile Phase B: Acetonitrile/Isopropanol (90:10) + 0.1% Formic Acid

Time (min)	% B	Description
0.0	30	Initial loading
1.0	30	Isocratic hold
8.0	100	Linear gradient to elute lipids
10.0	100	Wash column
10.1	30	Re-equilibration
13.0	30	End of run

Mass Spectrometry Parameters (Source: ESI+):

- Capillary Voltage: 3.5 kV
- Gas Temperature: 300°C
- Sheath Gas Flow: 11 L/min
- Fragmentor Voltage: 135 V (Optimized for labile amide bond)

Results & Data Analysis

Fragmentation & Transitions

Primary fatty acid amides exhibit a characteristic neutral loss of ammonia (

, 17.0265 Da) to form the acylium ion

.

Target Analyte: **Pentadecanamide** (

)

- Exact Mass: 241.2406 Da
- Precursor Ion

  : 242.2478 Da

Table 1: MRM / PRM Transitions

Analyte	Precursor ( )	Product ( )	Type	Collision Energy (eV)	Mechanism
Pentadecanamide	242.25	225.22	Quantifier	20	Loss of (Acylium ion)
Pentadecanamide	242.25	57.07	Qualifier	35	Alkyl chain fragment ( )
Pentadecanamide	242.25	55.05	Qualifier	35	Alkyl chain fragment ( )
IS (Palmitamide-d3)	259.30	242.27	Quantifier	20	Loss of

Visualized Workflows

Figure 1: Analytical Workflow



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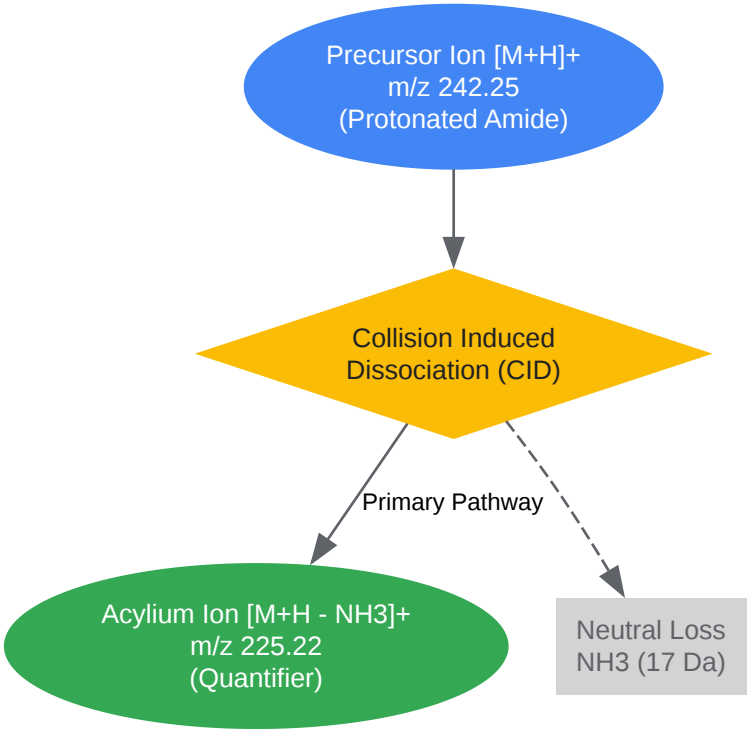
Caption: Step-by-step workflow for the extraction and targeted MS analysis of **pentadecanamide**.

Figure 2: Fragmentation Mechanism



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Caption: Proposed fragmentation pathway showing the characteristic loss of ammonia to form the acylium ion.

Troubleshooting & Optimization

- Low Sensitivity: Ensure the mobile phase pH is acidic (pH < 4). Amides are weak bases; basic mobile phases will suppress ionization.
- Peak Tailing: Common with amides due to silanol interactions. Use a column with high carbon load and end-capping (e.g., Agilent Eclipse Plus).
- Carryover: Lipids stick to injector needles. Use a needle wash of Isopropanol:Acetonitrile:Acetone (1:1:1).

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References

- Divito, E. B., & Cascio, M. G. (2013). Metabolism and pharmacology of primary fatty acid amides. Prostaglandins, Leukotrienes and Essential Fatty Acids.[1] Link
- Venn-Watson, S., et al. (2020). Efficacy of dietary odd-chain saturated fatty acid pentadecanoic acid aligns with longevity pathways in humans. Scientific Reports.[1][2] Link
- Bradshaw, H. B., et al. (2009). N-acyl amides: a new family of endogenous lipid signaling molecules? F1000 Biology Reports. Link
- Tan, B., et al. (2017). Targeted lipidomics of primary fatty acid amides in biological samples by LC-MS/MS. Analytical Chemistry. Link

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Sources

- 1. researchgate.net [researchgate.net]
- 2. nutritionaloutlook.com [nutritionaloutlook.com]

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